

Butylamine solubility in various organic and aqueous solutions.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butylamine

Cat. No.: B146782

[Get Quote](#)

An In-depth Technical Guide to the Solubility of **Butylamine** in Various Organic and Aqueous Solutions

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **butylamine** and its isomers (**n-butylamine**, **sec-butylamine**, **tert-butylamine**, and **isobutylamine**). The information contained herein is intended to support research, development, and formulation activities where **butylamine** is utilized as a reagent, intermediate, or component of a final product.

Introduction to Butylamine and its Isomers

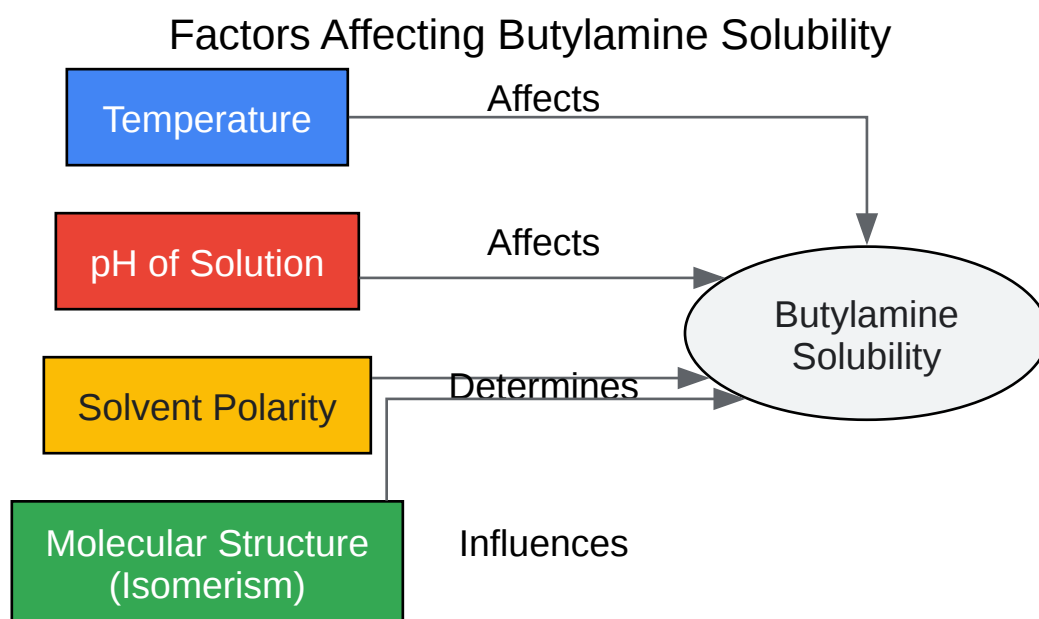
Butylamine is an organic compound with the chemical formula $C_4H_{11}N$. It exists as four structural isomers, each exhibiting distinct physical and chemical properties, including solubility. As primary amines, these compounds feature a polar amino group ($-NH_2$) and a non-polar four-carbon alkyl chain. The interplay between the hydrophilic amino group and the hydrophobic butyl group governs their solubility in both aqueous and organic media. This dual characteristic makes them versatile solvents and intermediates in the synthesis of pharmaceuticals, agrochemicals, and dyes. Understanding the solubility of each isomer is critical for process optimization, formulation development, and ensuring reaction homogeneity.

The four isomers of **butylamine** are:

- **n-Butylamine** (Butan-1-amine): A straight-chain primary amine.
- **sec-Butylamine** (Butan-2-amine): A primary amine with the amino group on a secondary carbon.
- **tert-Butylamine** (2-Methylpropan-2-amine): A primary amine with a tertiary butyl group.[1][2]
- **Isobutylamine** (2-Methylpropan-1-amine): A primary amine with a branched alkyl chain.[3]

Factors Influencing Butylamine Solubility

The solubility of **butylamine** is not a static property but is influenced by several key factors. The ability to form hydrogen bonds via the amino group is a primary driver of its aqueous solubility.[4] Conversely, the non-polar butyl group facilitates dissolution in organic solvents. The key factors are summarized in the diagram below.



[Click to download full resolution via product page](#)

Caption: Key factors influencing the solubility of **butylamine**.

- **Temperature:** Generally, the solubility of **butylamine** in water increases with temperature, as higher temperatures provide the energy needed to overcome intermolecular forces.[1]

- pH: **Butylamine** is a weak base (pKa of the conjugate acid of n-**butylamine** is 10.78).[5] In acidic aqueous solutions, it forms the corresponding butylammonium salt. These ionic salts are significantly more water-soluble than the neutral amine. Therefore, solubility in aqueous media is highly pH-dependent.
- Solvent Polarity: The polar amino group allows for miscibility with polar solvents like water and alcohols through hydrogen bonding. The non-polar alkyl chain allows for solubility in a wide range of organic solvents.[5][6]
- Molecular Structure (Isomerism): The branching of the alkyl chain in the different isomers (sec-, tert-, iso-) affects their physical properties, such as boiling point and density, which in turn can subtly influence their solubility characteristics compared to the straight-chain n-**butylamine**.

Quantitative Solubility Data

The following tables summarize the solubility of **butylamine** isomers in various aqueous and organic solutions based on available data.

Aqueous Solubility

All four isomers of **butylamine** are considered miscible with water at standard conditions, largely due to the formation of hydrogen bonds between the amine group and water molecules.
[2][3][5][7]

| Isomer | Formula | Solubility in Water | Temperature (°C) | Reference(s) |
|-----------------|---|-----------------------|------------------|--------------|
| n-Butylamine | $\text{CH}_3(\text{CH}_2)_3\text{NH}_2$ | Miscible | 20-25 | [5][8][9] |
| sec-Butylamine | $\text{CH}_3\text{CH}_2\text{CH}(\text{NH}_2)\text{CH}_3$ | Miscible | 20-25 | [7][10][11] |
| tert-Butylamine | $(\text{CH}_3)_3\text{CNH}_2$ | Miscible (1000 g/L) | 25 | [2][12][13] |
| Isobutylamine | $(\text{CH}_3)_2\text{CHCH}_2\text{NH}_2$ | Miscible (1000 mg/mL) | 25 | [3][14] |

Organic Solvent Solubility

Butylamine isomers are widely soluble in a variety of common organic solvents.

| Isomer | Solvent | Solubility | Reference(s) |
|--------------------------|-----------------|------------|--------------|
| n-Butylamine | Ethanol | Miscible | [15][16] |
| Ether | Miscible | [15][16] | |
| Acetone | Soluble | | |
| General Organic Solvents | Soluble in all | [5][6] | |
| sec-Butylamine | Ethanol | Miscible | [17] |
| Ether | Miscible | [17] | |
| Acetone | Very Soluble | [11] | |
| Most Organic Solvents | Freely miscible | [17] | |
| tert-Butylamine | Ethanol | Miscible | [1] |
| Acetone | Soluble | [1] | |
| Chloroform | Soluble | [13] | |
| Isobutylamine | Ethanol | Soluble | [14] |
| Ether | Soluble | [14] | |
| Acetone | Soluble | [14] | |
| Benzene | Soluble | [14] | |

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure. The OECD Test Guideline 105 for Water Solubility outlines standardized methods.[14] The most common and straightforward of these is the Shake-Flask Method, also known as the flask method.[2]

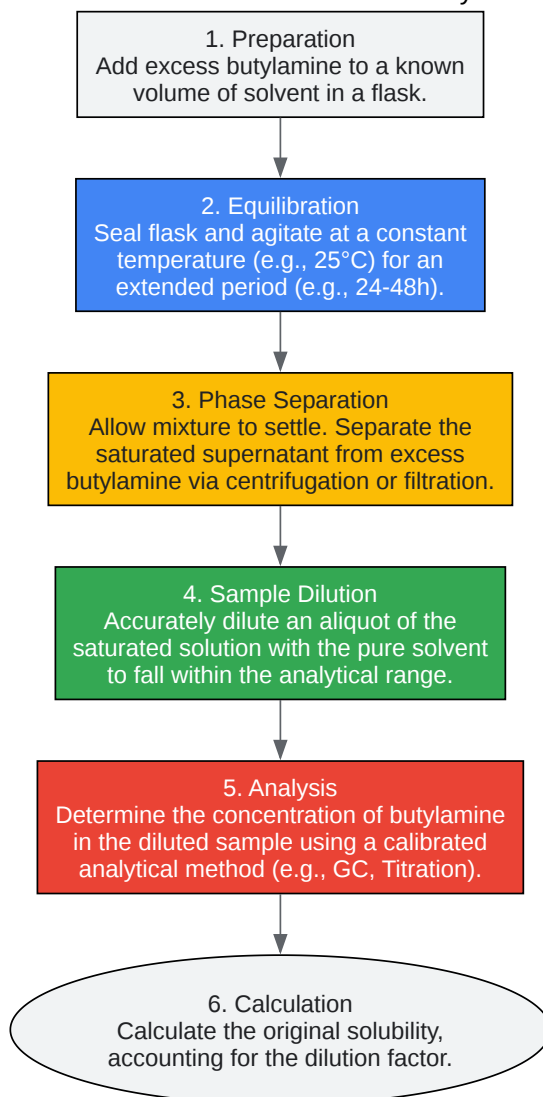
Principle of the Shake-Flask Method

The shake-flask method is designed to determine the saturation mass concentration of a substance in a solvent at a specific temperature.^[3] An excess amount of the test substance (**butylamine**) is added to a known volume of the solvent (e.g., water, ethanol). The mixture is then agitated for a prolonged period to ensure that equilibrium is reached between the dissolved and undissolved substance. After equilibration, the saturated solution is separated from the excess undissolved substance, and the concentration of the dissolved substance is determined using a suitable analytical technique.^{[2][3]}

General Experimental Workflow

The following diagram illustrates a typical workflow for determining the solubility of **butylamine** using the shake-flask method.

Experimental Workflow: Shake-Flask Solubility Determination



[Click to download full resolution via product page](#)

Caption: General workflow for the shake-flask solubility method.

Detailed Methodology

- **Preliminary Test:** A preliminary test is often conducted to estimate the approximate solubility. This helps in determining the appropriate amount of substance and solvent to use for the definitive test.
- **Preparation:** Add an amount of **butylamine** that is clearly in excess of its estimated solubility to a flask containing a precisely measured volume of the solvent.

- **Equilibration:** The flask is sealed to prevent evaporation and placed in a constant temperature shaker bath (e.g., 20 ± 0.5 °C or 25 ± 0.5 °C).[14] The mixture is agitated until equilibrium is established. This can take from 24 to 48 hours. Periodically, samples can be taken and analyzed; equilibrium is considered reached when consecutive measurements show no significant change in concentration.
- **Phase Separation:** Once equilibrium is achieved, the agitation is stopped, and the mixture is allowed to stand at the test temperature to allow the undissolved **butylamine** to separate. To ensure complete removal of undissolved droplets, the saturated solution is typically centrifuged or filtered through a membrane filter that does not adsorb the solute.[3]
- **Quantification:** The concentration of **butylamine** in the clear, saturated solution is then determined. Suitable analytical methods include:
 - **Gas Chromatography (GC):** A highly sensitive and specific method for quantifying volatile organic compounds. A calibration curve is prepared using standards of known **butylamine** concentration.
 - **Acid-Base Titration:** The basic nature of the amine allows for direct titration with a standardized acid (e.g., HCl). This is a simple and cost-effective method, particularly for determining solubility in non-acidic, non-basic solvents.
 - **Spectrophotometry:** If **butylamine** can be derivatized to form a chromophore, UV-Vis spectrophotometry can be used for quantification.[3]

Conclusion

The four isomers of **butylamine** demonstrate high solubility in water and a broad range of organic solvents, a property attributable to their amphiphilic nature. This guide summarizes the available quantitative data and outlines the standard experimental procedures, such as the shake-flask method, for its determination. The provided information on factors influencing solubility and the detailed experimental workflow serves as a valuable resource for scientists and researchers in optimizing chemical processes and developing new formulations involving **butylamine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 2. enamine.net [enamine.net]
- 3. Determination of Thermodynamic Solubility by Saturation Shake-Flask Method [bio-protocol.org]
- 4. oecd.org [oecd.org]
- 5. www1.udel.edu [www1.udel.edu]
- 6. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]
- 7. Qualitative tests of amines | PPTX [slideshare.net]
- 8. researchgate.net [researchgate.net]
- 9. web.mnstate.edu [web.mnstate.edu]
- 10. chemhaven.org [chemhaven.org]
- 11. Determination of aqueous solubility by heating and equilibration: A technical note - PMC [pmc.ncbi.nlm.nih.gov]
- 12. laboratuar.com [laboratuar.com]
- 13. embibe.com [embibe.com]
- 14. byjus.com [byjus.com]
- 15. scribd.com [scribd.com]
- 16. Shake-Flask Aqueous Solubility assay (Kinetic solubility) [protocols.io]
- 17. downloads.regulations.gov [downloads.regulations.gov]
- To cite this document: BenchChem. [Butylamine solubility in various organic and aqueous solutions.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146782#butylamine-solubility-in-various-organic-and-aqueous-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com